

# Tacalcitol vs calcipotriol efficacy in treating plaque psoriasis

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## Compound of Interest

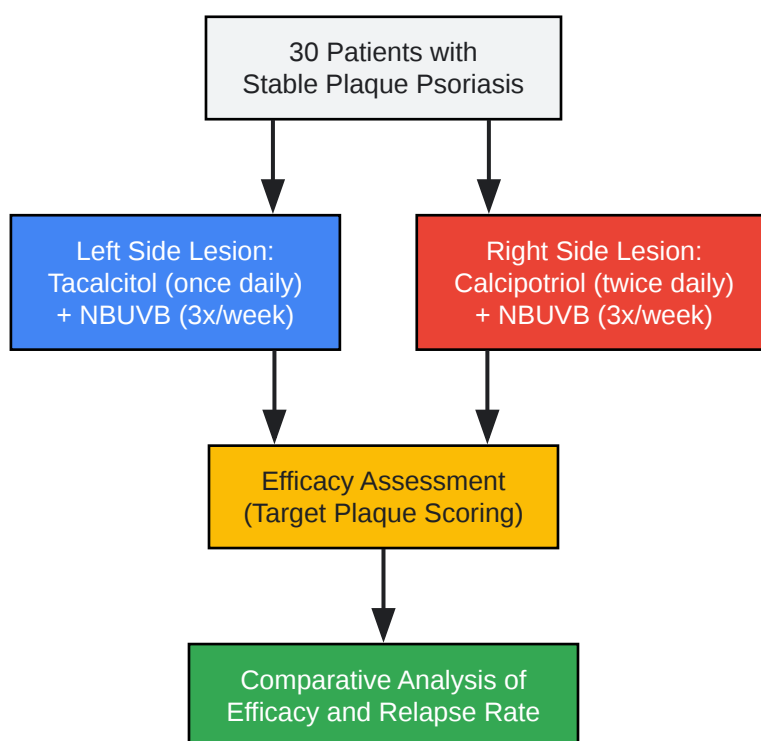
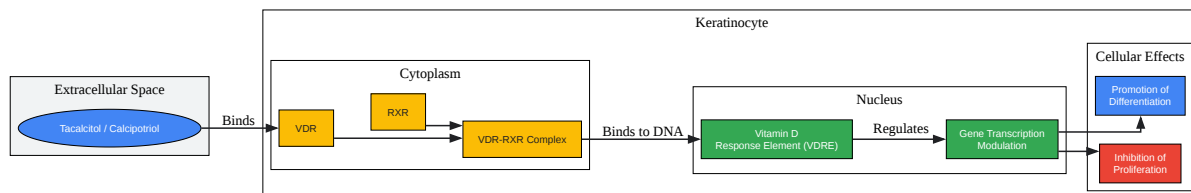
Compound Name: Tacalcitol

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## Mechanism of Action: Vitamin D3 Analogues in Psoriasis

Both **tacalcitol** and calcipotriol are synthetic analogues of calcitriol (the active form of vitamin D). Their therapeutic effect in psoriasis stems from their ability to bind to vitamin D receptors (VDR) on keratinocytes. This interaction triggers a cascade of genomic events that lead to the inhibition of keratinocyte proliferation and the promotion of normal keratinocyte differentiation, thereby addressing two key pathological features of psoriasis.<sup>[1]</sup> Furthermore, these analogues appear to modulate the immune response in the skin, which is also implicated in the etiology of psoriasis.<sup>[1]</sup>



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## References

- 1. Calcipotriol ointment. A review of its use in the management of psoriasis - PubMed [pubmed.ncbi.nlm.nih.gov]
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